

(Rac)-SAR131675 in Cancer Research Models: A Technical Guide

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Compound of Interest

Compound Name: (Rac)-SAR131675

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Introduction

(Rac)-SAR131675 is a potent and selective small-molecule inhibitor of the Vascular Endothelial Growth Factor Receptor-3 (VEGFR-3) tyrosine kinase.^{[1][2][3][4]} In preclinical cancer research, SAR131675 has demonstrated significant antitumoral, antilymphangiogenic, and antimetastatic activities across a range of cancer models.^{[2][3][4]} This technical guide provides a comprehensive overview of the mechanism of action, experimental data, and methodologies related to the use of **(Rac)-SAR131675** in cancer research. Notably, the development of SAR131675 was discontinued during preclinical stages due to adverse metabolic effects.^[1]

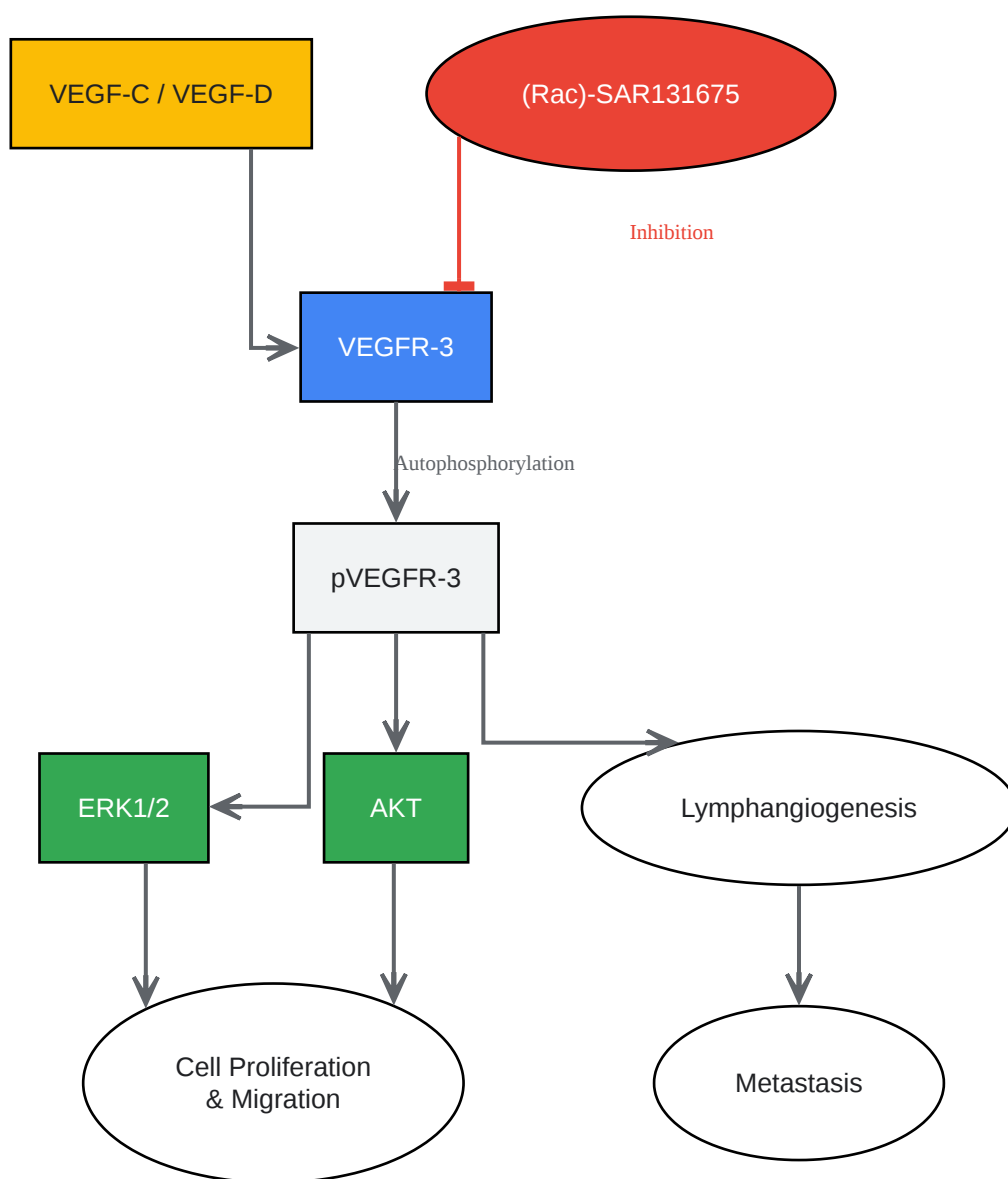
Mechanism of Action

SAR131675 selectively targets the ATP-binding site of the VEGFR-3 tyrosine kinase, inhibiting its autophosphorylation and downstream signaling.^{[2][3][4]} VEGFR-3, activated by its ligands VEGF-C and VEGF-D, is a key regulator of lymphangiogenesis, the formation of new lymphatic vessels.^{[3][5][6]} By inhibiting VEGFR-3, SAR131675 effectively suppresses the proliferation and migration of lymphatic endothelial cells.^{[2][3]} The signaling cascade affected by SAR131675 in cancer cells also involves the inhibition of the ERK1/2 and AKT pathways.^[7]

Furthermore, SAR131675 has been shown to reduce the infiltration of tumor-associated macrophages (TAMs), which are known to express VEGFR-3 and contribute to tumor progression and metastasis.[2][3][4]

Signaling Pathway

The following diagram illustrates the targeted signaling pathway of SAR131675.



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Caption: Targeted VEGFR-3 signaling pathway inhibited by **(Rac)-SAR131675**.

Quantitative Data

In Vitro Activity

Target/Assay	Cell Line/System	IC50	Reference
VEGFR-3 Tyrosine Kinase Activity	Recombinant Human VEGFR-3	20 nM	[2] [3] [4] [8]
VEGFR-3 Tyrosine Kinase Activity	Cell-free assay	23 nM	[1]
VEGFR-3 Autophosphorylation	HEK cells	45 nM	[2] [3] [4] [8]
VEGFC/VEGFD-induced Proliferation	Primary Human Lymphatic Cells	~20 nM	[2] [3] [4] [8]
VEGFC-induced Migration	Human Lymphatic Microvascular Endothelial Cells (HLMVEC)	< 30 nM	[2]
VEGFA-induced Migration	Human Lymphatic Microvascular Endothelial Cells (HLMVEC)	~100 nM	[2]
VEGFR-2 Kinase Activity	Recombinant Human VEGFR-2	~200 nM (VEGFR-3/VEGFR-2 ratio ~10)	[2] [3] [4]

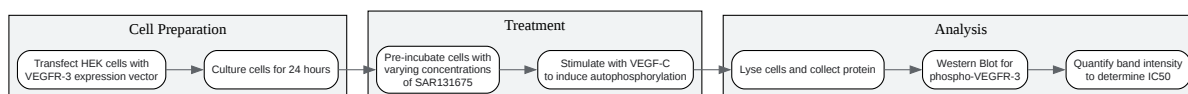
In Vivo Antitumor Efficacy

Cancer Model	Treatment	Dosage	Tumor Volume Inhibition	Metastasis Reduction	Reference
4T1 Mammary Carcinoma (Orthotopic)	SAR131675 (oral)	30 mg/kg/day	24% (P < 0.05)	17% (ns) in lungs	[2]
4T1 Mammary Carcinoma (Orthotopic)	SAR131675 (oral)	100 mg/kg/day	50% (P < 0.001)	28% (P < 0.05) in lungs; 56% (P < 0.01) reduction of osteopontin in lymph nodes	[2]
RIP1-Tag2 Pancreatic Neuroendocrine Tumors (Prevention)	SAR131675 (oral)	100 mg/kg/day	Significant reduction in the number of angiogenic islets	-	[3]
RIP1-Tag2 Pancreatic Neuroendocrine Tumors (Intervention)	SAR131675 (oral)	100 mg/kg/day	Significant reduction in total tumor volume	-	[3]
Colorectal Cancer Liver Metastasis	SAR131675 (oral gavage)	120 mg/kg/day	Significant reduction in tumor burden	-	[5]

Experimental Protocols

In Vitro VEGFR-3 Autophosphorylation Assay

This protocol describes the general steps for assessing the inhibitory effect of SAR131675 on VEGFR-3 autophosphorylation in a cellular context.



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Caption: Workflow for a cell-based VEGFR-3 autophosphorylation assay.

Methodology:

- **Cell Culture and Transfection:** Human Embryonic Kidney (HEK) cells are cultured and transfected with a mammalian expression vector encoding for human VEGFR-3.[2][3]
- **Compound Incubation:** 24 hours post-transfection, cells are pre-incubated with varying concentrations of SAR131675 for a specified period (e.g., 1-2 hours).
- **Stimulation:** Cells are then stimulated with a recombinant human VEGF-C to induce VEGFR-3 autophosphorylation.
- **Lysis and Protein Quantification:** Following stimulation, cells are lysed, and total protein concentrations are determined.
- **Western Blot Analysis:** Equal amounts of protein from each sample are subjected to SDS-PAGE and transferred to a membrane. The membrane is then probed with an antibody specific for the phosphorylated form of VEGFR-3.
- **Data Analysis:** The intensity of the phosphorylated VEGFR-3 bands is quantified and normalized to a loading control. The IC50 value is calculated by plotting the percentage of inhibition against the log concentration of SAR131675.

In Vivo 4T1 Mammary Carcinoma Model

This protocol outlines the key steps for evaluating the antitumor and antimetastatic efficacy of SAR131675 in an orthotopic mouse model of breast cancer.

Methodology:

- **Cell Implantation:** 4T1 murine mammary carcinoma cells are implanted into the mammary fat pad of female BALB/c mice.[2]
- **Treatment Administration:** Treatment with SAR131675 or vehicle control is initiated a few days post-implantation (e.g., day 5).[2] The compound is administered orally, once daily, at doses of 30 and 100 mg/kg/day.[2]
- **Tumor Growth Monitoring:** Tumor volume is measured regularly (e.g., twice a week) using calipers.[2]
- **Endpoint Analysis:** After a defined treatment period (e.g., 21 days), mice are euthanized.[2]
- **Metastasis Assessment:** Lungs and lymph nodes are harvested to assess metastasis.[2] The number of lung surface metastases is counted, and lymph nodes can be analyzed for metastatic markers like osteopontin by ELISA.[2]
- **Tumor Analysis:** Primary tumors can be excised for further analysis, such as immunohistochemistry for markers of angiogenesis (CD31), lymphangiogenesis (LYVE-1), and macrophage infiltration (F4/80).[2][3]

Vehicle for In Vivo Administration

For in vivo studies, SAR131675 can be formulated for oral administration. One described vehicle consists of 0.6% methylcellulose and 0.5% Tween 80 in water.[5] Another formulation involves a solution of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[1]

Conclusion

(Rac)-SAR131675 is a valuable research tool for investigating the role of the VEGF-C/VEGF-D/VEGFR-3 axis in tumor lymphangiogenesis and metastasis. Its high selectivity and potent in vitro and in vivo activity make it a suitable compound for preclinical studies aimed at understanding the therapeutic potential of targeting this pathway in various cancers. The

provided data and protocols serve as a comprehensive resource for researchers utilizing SAR131675 in their cancer research models.

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